Precision Functionalization of Internal Alkenes via Bromomethanesulfonyl Bromide (BMSB)

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Compound of Interest

Compound Name:	*Bromomethanesulfonyl bromide*
CAS No.:	*54730-18-6*
Cat. No.:	*B1278707*

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Application Note & Protocol Guide

Executive Summary & Strategic Utility

Bromomethanesulfonyl bromide (BMSB,

) is a specialized, bifunctional reagent primarily utilized for the Atom Transfer Radical Addition (ATRA) across alkenes. While terminal alkenes react readily, the application of BMSB to internal alkenes represents a higher-value transformation, granting access to complex, sterically congested

-bromo sulfones.

These intermediates are not merely end-products but are "pre-packaged" precursors for the Ramberg-Bäcklund rearrangement. This pathway allows for the precise installation of 1,3-diene moieties into cyclic systems or internal chains—a transformation difficult to achieve via direct olefination methods (like Wittig or metathesis) due to steric constraints.

This guide details the mechanistic underpinnings, optimized thermal and photoredox protocols, and downstream applications for internal alkenes.

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Mechanistic Principles: The Radical Chain

The reaction between BMSB and an internal alkene proceeds via a radical chain mechanism (ATRA). Unlike ionic electrophilic additions (e.g.,

), the BMSB reaction is governed by radical stability and steric approach.

The Pathway

- Initiation: Homolytic cleavage of the weak

  bond generates the bromomethanesulfonyl radical (

).

- Propagation (Addition): The electrophilic sulfonyl radical adds to the alkene. For internal alkenes, regioselectivity is dictated by the formation of the more stable carbon-centered radical.

- Propagation (Transfer): The resulting carbon radical abstracts a bromine atom from a fresh molecule of BMSB, regenerating the sulfonyl radical and yielding the

  -bromo sulfone product.

Key Stereochemical Feature: The addition is predominantly anti-diastereoselective, yielding the trans-isomer in cyclic internal alkenes (e.g., cyclohexene yields trans-2-bromo-1-(bromomethanesulfonyl)cyclohexane).

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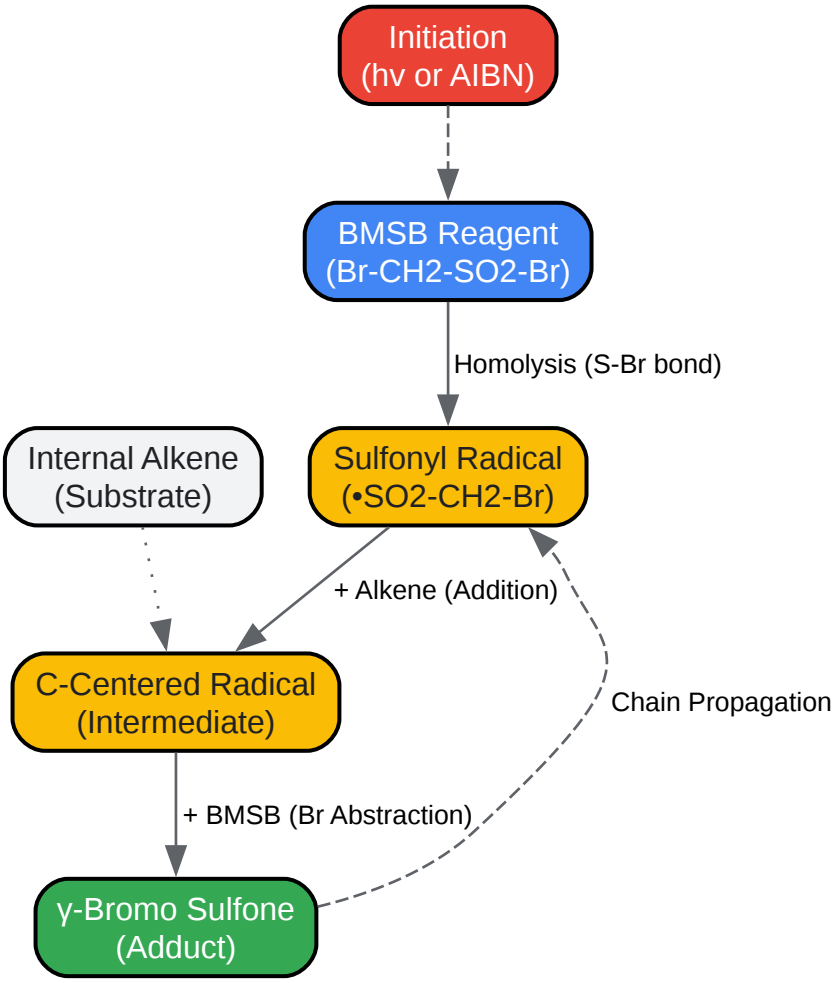

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Figure 1: The Atom Transfer Radical Addition (ATRA) cycle for BMSB. Note the regeneration of the sulfonyl radical, sustaining the chain.

Experimental Protocols

Safety Advisory

- Hazards: BMSB is a potent lachrymator and corrosive. It releases HBr upon hydrolysis.
- Controls: All operations must be performed in a well-ventilated fume hood. Double-glove (nitrile/laminate) is recommended. Quench glassware in base bath to neutralize residuals.

Protocol A: Thermal Initiation (The "Block-Aslam" Standard)

Best for: Scalable synthesis of simple internal alkenes (e.g., cyclohexene, 2-butene).

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Reagents:

- Internal Alkene (1.0 equiv)
- BMSB (1.05 equiv)
- AIBN (Azobisisobutyronitrile) (0.05 equiv) or Benzoyl Peroxide
- Solvent:

  or Benzene (degassed)

Procedure:

- Setup: Flame-dry a round-bottom flask equipped with a reflux condenser and magnetic stir bar.
- Dissolution: Dissolve the alkene and BMSB in dry

  (0.5 M concentration).
- Degassing (Critical): Sparge the solution with Argon for 15 minutes. Oxygen inhibits the radical chain.
- Initiation: Add AIBN in one portion.
- Reaction: Heat to reflux (

  for DCM) for 4–12 hours. Monitor by TLC (disappearance of alkene) or NMR (shift of vinyl protons).
- Workup: Cool to RT. Wash with saturated

  (to remove traces of HBr/SO2), then brine. Dry over

  and concentrate.
- Purification: Recrystallization (for solids) or flash chromatography (silica gel, Hexanes/EtOAc).

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Protocol B: Photoredox Catalysis (Modern/Mild)

Best for: Complex substrates, thermally sensitive alkenes, or sluggish internal alkenes.

Reagents:

- Internal Alkene (1.0 equiv)
- BMSB (1.2 equiv)
- Catalyst:

  (1 mol%) or

  (0.5 mol%)
- Solvent: Acetonitrile (MeCN) or DCM

Procedure:

- Setup: Use a borosilicate glass vial or tube.
- Mix: Combine alkene, BMSB, and catalyst in solvent.
- Degas: Freeze-pump-thaw (3 cycles) or vigorous Argon sparging.
- Irradiation: Place the vessel 2–5 cm from a Blue LED (450 nm) light source. Stir at RT.
- Timeline: Reaction is typically faster than thermal (2–6 hours).
- Workup: Filter through a short plug of silica to remove the catalyst. Concentrate and purify.

Data & Performance Metrics

The following table summarizes typical outcomes when applying BMSB to various internal alkenes. Note the impact of ring strain and symmetry.

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Substrate Type	Example Alkene	Product Structure	Typical Yield	Regioselectivity
Symmetric Cyclic	Cyclohexene	trans-2-bromo-1-(bromomethanesulfonyl)cyclohexane	85-92%	N/A (Symmetric)
Symmetric Acyclic	cis-2-Butene	rac-2-bromo-3-(bromomethanesulfonyl)butane	78-85%	N/A (Symmetric)
Unsymmetrical	2-Hexene	Mixture of regioisomers*	65-75%	~2:1 (favoring radical stability)
Sterically Hindered	Tetramethylethylene	Vicinal bromo-sulfone	40-55%	Low (Steric hindrance slows ATRA)

*Note: Regioisomers often converge to the same diene product after the Ramberg-Bäcklund rearrangement, making separation of the intermediate unnecessary in many total synthesis campaigns.

Downstream Application: The Ramberg-Bäcklund Sequence

The primary utility of the BMSB adduct is the generation of 1,3-dienes. This is achieved by treating the

-bromo sulfone with a base.

Mechanism:

- Base-induced

  -proton abstraction.

- Intramolecular

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displacement of the bromide

Episulfone formation.

- Cheletropic extrusion of

Alkene formation.

Because the BMSB adduct already contains a leaving group (Br) and the sulfone, it is a "pre-packaged" reagent for this transformation.

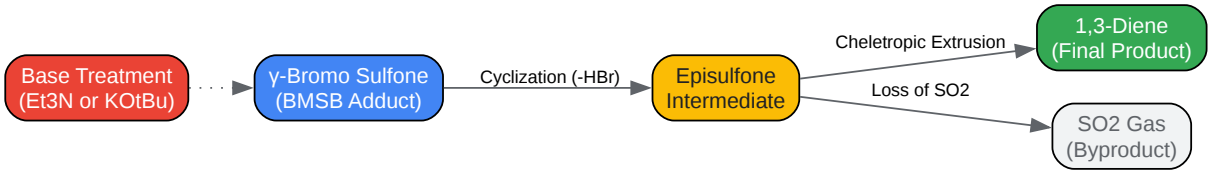

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Figure 2: Conversion of the BMSB-Alkene adduct into a 1,3-diene via the Ramberg-Bäcklund rearrangement.

Troubleshooting & Expert Tips

- Reagent Quality: BMSB decomposes over time, turning dark orange/red due to free bromine. Distill under reduced pressure if the reagent is significantly discolored before use.
- Solvent Choice: While DCM is standard, Benzene (or Trifluorotoluene as a greener alternative) often suppresses ionic side reactions in thermal protocols.
- Initiation Failure: If the reaction does not start (yellow color persists, no TLC change), add a second portion of AIBN (0.02 equiv) and ensure the reflux is vigorous. Oxygen contamination is the most common failure mode.
- Internal Alkene Sluggishness: Internal alkenes react slower than terminal ones. Increasing BMSB equivalents to 1.5 and using photoredox conditions (Protocol B) can drive conversion for difficult substrates like trisubstituted alkenes.

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